

Sample Preparation and Experimental Protocols

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Compound Focus: Robinin

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The following tables summarize the key quantitative data and methodologies used in recent **robinin** studies.

Table 1: Robinin Preparation for In Vitro Cell Culture Studies This table outlines how **robinin** is prepared and applied in laboratory cell experiments.

Aspect	Description
Source	Purchased from commercial suppliers (e.g., MCE[citation:7]; Sigma-Aldrich[citation:1]).
Physical Form	Powder[citation:7].
Solvent	Dissolved in Dimethyl Sulfoxide (DMSO) [citation:7].
Storage	Specific storage conditions for the stock solution are not detailed in the provided literature.

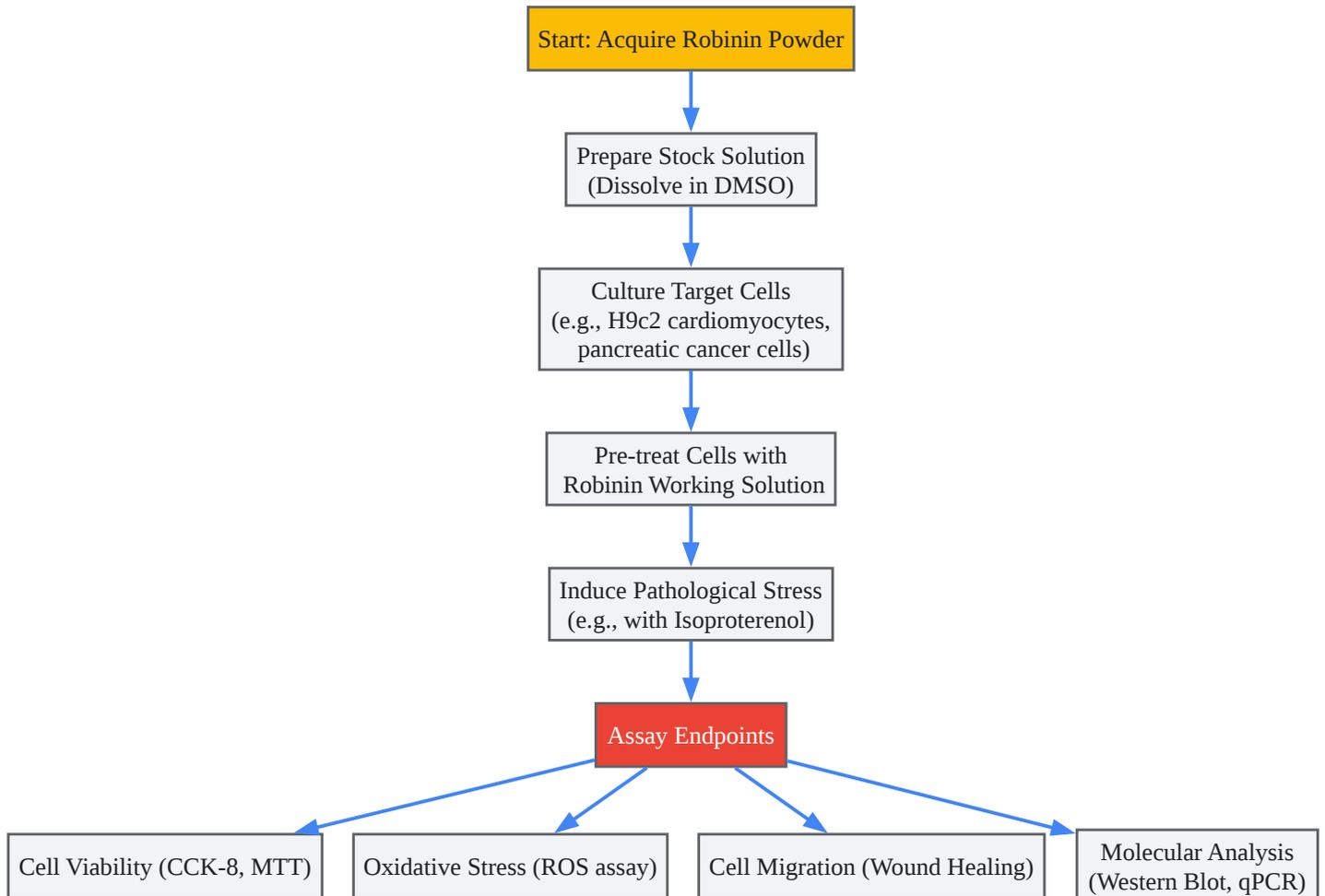
| **Working Concentrations** | **Pancreatic Cancer Cells:** 500 nM, 1 μ M, 5 μ M, and 10 μ M[citation:7].
Cardiac H9c2 Cells: 50 μ g/mL[citation:1]. | | **Treatment Duration** | 24 hours[citation:7]. |

Table 2: Robinin Preparation for In Vivo Animal Studies This table describes the preparation and administration of **robinin** in animal models.

Aspect	Description
Animal Model	Male Sprague-Dawley rats[citation:8].
Dosage	50 mg/kg body weight[citation:8].
Route of Administration	Administered via gastric irrigation (oral gavage)[citation:7][citation:8].
Treatment Duration	Two weeks[citation:8].
Formulation	The specific vehicle used for dissolution (e.g., saline, carboxymethyl cellulose) is not specified in the provided excerpts.

Experimental Workflow for In Vitro Analysis

The diagram below illustrates a general workflow for evaluating **robinin**'s effects in cell culture, based on methodologies from the search results.

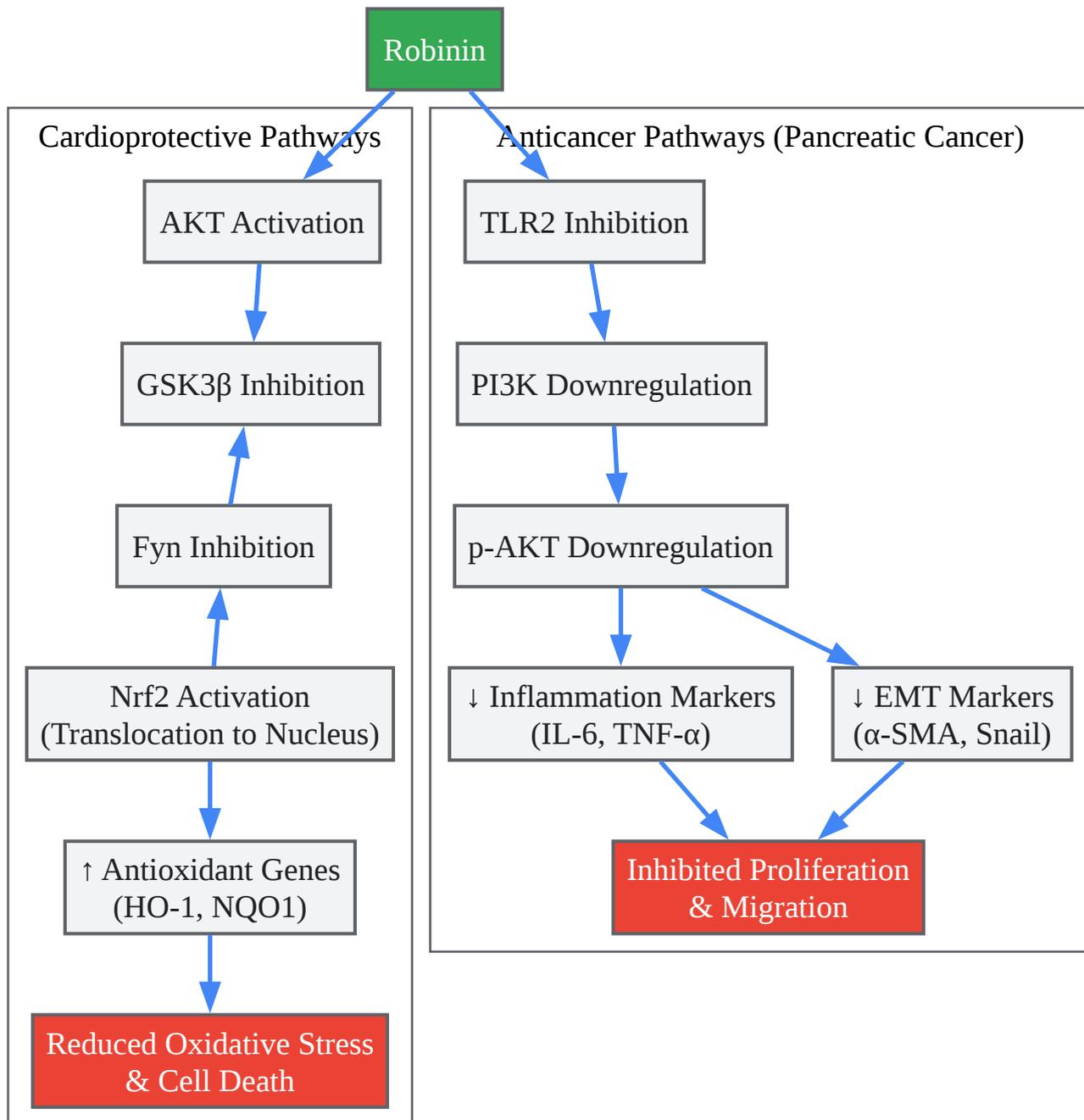


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*An overview of the typical in vitro experimental workflow used to investigate **robinin**'s bioactivity.[
citation:1][citation:7]*

Documented Signaling Pathways

Research indicates that **robinin** exerts its effects by modulating specific cellular signaling pathways. The following diagram synthesizes these key mechanisms.



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*Proposed molecular mechanisms of **robinin**, highlighting its role in cardioprotection and anticancer activity. [citation:7][citation:8]*

Key Considerations for Researchers

- **Solubility and Vehicle:** DMSO is a common solvent for **robinin**. Ensure the final concentration of DMSO in cell culture media is non-toxic (typically $\leq 0.1\%$).
- **Dose Optimization:** The effective dose varies by cell type and experimental model. Conduct dose-response studies to establish an optimal concentration range for your specific research objectives.
- **Handling:** While **robinin** has been reported to have an LD₅₀ greater than 1 g/kg in mice, indicating low acute toxicity, standard laboratory safety practices for handling chemical powders should always be followed [citation:8].

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